



Application Notes and Protocols for Carbetamide in Annual Ryegrass (Lolium rigidum) Control

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Compound of Interest		
Compound Name:	Carbetamide	
Cat. No.:	B1668348	Get Quote

Audience: Researchers, scientists, and drug development professionals.

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Introduction and Overview of Carbetamide for Annual Ryegrass Control

Carbetamide is a carbamate herbicide belonging to the HRAC Group 23 (formerly Group E), which acts by inhibiting mitosis and microtubule polymerization in susceptible plant species.[1] While the primary and commercially registered use of **carbetamide**, often formulated as a 900 g/kg water-dispersible granule (e.g., Ultro® 900 WG), is for the pre-emergent control of annual ryegrass (Lolium rigidum) and other grass weeds in various pulse crops and fallow situations, there is limited data exploring its utility in early post-emergence scenarios.[1][2]

The primary mode of uptake for **carbetamide** is through the roots of germinating weeds.[1] Following uptake, it disrupts cell division, leading to stunted growth, severe root pruning, and eventual plant death over several weeks.[1] Due to its unique mode of action, **carbetamide** is a valuable tool for managing herbicide resistance, particularly against annual ryegrass populations resistant to other herbicide groups.



This document provides a summary of the available data on **carbetamide** application for annual ryegrass control and presents generalized protocols for conducting herbicide efficacy trials.

Quantitative Data on Carbetamide Efficacy

The majority of efficacy data for **carbetamide** against annual ryegrass pertains to preemergent applications. However, a patent application provides some insight into early postemergence (EPE) use. The following tables summarize the available quantitative data.

Table 1: Efficacy of Carbetamide Applied at Different Timings for Annual Ryegrass Control



Application Timing	Application Rate (g ai/ha)	Days After Sowing (DAS) for Assessment	Annual Ryegrass Control (%)	Source
Incorporated by Sowing (IBS)	1002	35	> 90	
Incorporated by Sowing (IBS)	2100	35	> 90	_
Post-Sowing, Pre-Emergence (PSPE)	1002	35	> 90	_
Post-Sowing, Pre-Emergence (PSPE)	2100	35	> 90	_
Early Post- Emergence (EPE) at 50 DAS	1002	55	70-78	_
Early Post- Emergence (EPE) at 50 DAS	2100	55	70-78	_
Incorporated by Sowing (IBS)	1002	85	> 95	_
Incorporated by Sowing (IBS)	2100	85	> 95	_
Post-Sowing, Pre-Emergence (PSPE)	1002	85	> 95	_
Post-Sowing, Pre-Emergence (PSPE)	2100	85	> 95	_



Early Post-			
Emergence (EPE) at 50 DAS	1002	85	82
Early Post-			
Emergence (EPE) at 50 DAS	2100	85	> 95

Table 2: Comparative Efficacy of Pre-Emergent Herbicides on Herbicide-Resistant Annual Ryegrass in Lentils (2020)

Herbicide Treatment (Application Timing)	Reduction in Annual Ryegrass Head Density (%)	Reduction in Annual Ryegrass Seed Set (%)	Source
Propyzamide (IBS)	74-78	74-76	
Carbetamide (Ultro®) (IBS)	74-78	74-76	_

Experimental Protocols for Herbicide Efficacy Testing on Annual Ryegrass

The following are generalized protocols for conducting whole-plant bioassays to determine the efficacy of herbicides on annual ryegrass. These can be adapted for both pre-emergence and post-emergence studies.

Protocol for Pot-Based Herbicide Efficacy Trial

This protocol is suitable for controlled environment studies in a greenhouse or growth chamber.

- 1. Plant Material and Cultivation:
- Source certified annual ryegrass seeds of a known biotype (susceptible or resistant). For
 resistance testing, collect seeds from at least 10-15 randomly selected plants from the target
 field.



- Fill pots (e.g., 10 cm diameter) with a standardized potting mix.
- Sow a predetermined number of seeds (e.g., 10-20) per pot at a shallow depth (e.g., 1 cm).
- Water the pots and place them in a greenhouse or growth chamber with controlled temperature, humidity, and photoperiod (e.g., 20/15°C day/night temperature, 14-hour photoperiod).
- After emergence, thin seedlings to a uniform number per pot (e.g., 5 plants) at the one- to two-leaf stage.

2. Herbicide Application:

- For Post-Emergence Trials: Apply herbicides when the annual ryegrass has reached the desired growth stage (e.g., 2-4 leaf stage or early tillering).
- For Pre-Emergence Trials: Apply herbicides to the soil surface immediately after sowing (PSPE) or incorporate them into the soil before sowing (IBS).
- Prepare herbicide solutions accurately based on the desired application rates (g ai/ha).
- Use a cabinet track sprayer equipped with flat-fan nozzles to ensure uniform application. Calibrate the sprayer to deliver a specific volume (e.g., 100 L/ha).
- Include an untreated control and, if available, a known susceptible and resistant population for comparison.

3. Data Collection and Assessment:

- Assess plant survival and biomass at a set time after treatment (e.g., 21-28 days).
- Plant Survival: Count the number of surviving plants in each pot. A plant is considered dead
 if it shows no new growth.
- Biomass Reduction: Harvest the above-ground biomass of surviving plants, dry them in an oven (e.g., 70°C for 72 hours), and weigh the dry matter. Calculate the percentage reduction in biomass compared to the untreated control.
- Visual Injury Rating: Score plants based on a visual scale (e.g., 0 = no injury, 100 = complete death) at regular intervals after treatment.

Protocol for Field-Based Herbicide Efficacy Trial

This protocol is for evaluating herbicide performance under field conditions.

- 1. Site Selection and Trial Design:
- Select a field with a known and uniform infestation of annual ryegrass.







- Design the experiment using a randomized complete block design with at least three or four replications.
- Plot size should be adequate for representative sampling (e.g., 1.5 m x 10 m).

2. Herbicide Application:

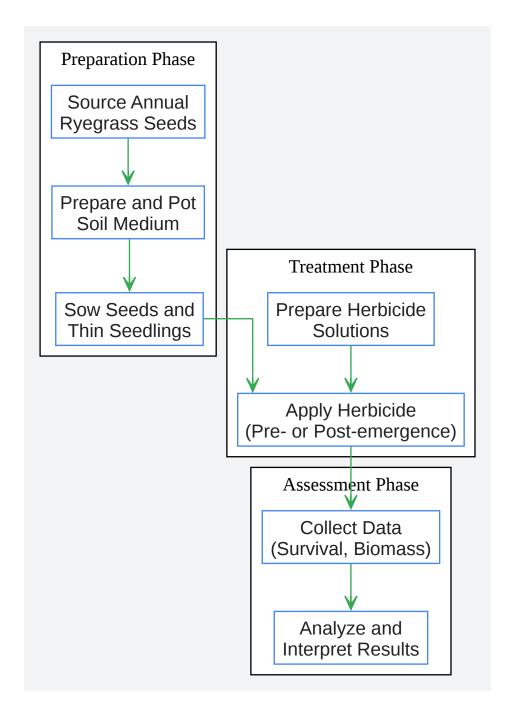
- Apply herbicides at the specified growth stage of the annual ryegrass for post-emergence trials or at the appropriate timing for pre-emergence applications (IBS or PSPE).
- Use a calibrated plot sprayer with appropriate nozzles to ensure accurate and uniform application.
- Record environmental conditions at the time of application (temperature, humidity, wind speed).

3. Data Collection and Assessment:

- Weed Density: At various time points after application, count the number of annual ryegrass plants in randomly placed quadrats (e.g., 0.25 m²) within each plot.
- Biomass Sampling: Collect above-ground biomass from the quadrats to determine biomass reduction.
- Seed Head/Panicle Counts: As the ryegrass matures, count the number of seed heads (panicles) per unit area to assess the impact on reproductive potential.
- Crop Yield: If the trial is conducted within a crop, harvest the plots to determine the effect of weed control on crop yield.

Visualizations





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Caption: Workflow for a typical herbicide efficacy trial on annual ryegrass.





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References

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